

Introduction: The Strategic Importance of 2,4-Difluoroiodobenzene

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Compound of Interest

Compound Name: 2,4-Difluoroiodobenzene

CAS No.: 2265-93-2

Cat. No.: B1295311

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In the landscape of modern synthetic chemistry, particularly within pharmaceutical and materials science research, the strategic selection of building blocks is paramount to success. **2,4-Difluoroiodobenzene** (CAS No. 2265-93-2) has emerged as a highly versatile and valuable reagent, empowering chemists to construct complex molecular architectures with precision and efficiency.^[1] This guide provides an in-depth technical overview of its core properties, spectroscopic signature, chemical reactivity, and key applications, with a focus on its role in drug discovery.

The utility of this molecule is rooted in its unique trifunctional substitution pattern. The iodine atom serves as a highly reactive handle, primarily for transition-metal-catalyzed cross-coupling reactions, which are foundational for creating new carbon-carbon bonds.^[1] Concurrently, the two fluorine atoms are not mere spectators; they profoundly modulate the electronic properties of the benzene ring, influencing reaction regioselectivity, and imparting desirable characteristics to the final product.^{[1][2]} In medicinal chemistry, the incorporation of fluorine is a well-established strategy to enhance metabolic stability, modulate pKa, and improve binding affinity and bioavailability.^{[2][3]} As such, **2,4-Difluoroiodobenzene** represents a convergence of reactivity and strategic design, making it an indispensable tool for researchers and drug development professionals.

PART 1: Core Physicochemical and Safety Data

A thorough understanding of a reagent's fundamental properties is the bedrock of its effective and safe application in the laboratory. The key physicochemical data for **2,4-Difluoroiodobenzene** are summarized below.

Table 1: Physicochemical Properties of 2,4-Difluoroiodobenzene

Property	Value	Reference(s)
CAS Number	2265-93-2	[4][5][6]
Molecular Formula	C ₆ H ₃ F ₂ I	[7][8]
Molecular Weight	239.99 g/mol	[6][9]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	175-176 °C (at 760 mmHg)	[6]
Density	~2.006 g/cm ³ at 25°C	[6][8]
Refractive Index (n ²⁰ /D)	1.558	[6]
Flash Point	67 °C (152 °F)	[6]
LogP (Octanol/Water)	3.23 (Calculated)	[8]
Solubility	Insoluble in water	[8]

Safety and Handling

2,4-Difluoroiodobenzene is classified as a hazardous substance and requires careful handling to minimize risk. Adherence to standard laboratory safety protocols is essential.

- Signal Word:Warning[4]
- Hazard Statements:
 - H315: Causes skin irritation.[4][10]

- H319: Causes serious eye irritation.[4][10]
- H335: May cause respiratory irritation.[10]
- Precautionary Measures:
 - Work in a well-ventilated fume hood.
 - Wear appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[8]
 - Avoid inhalation of vapors and contact with skin and eyes.[8]
 - Store in a cool, dry place away from light and incompatible materials such as strong oxidizing agents.[6]

PART 2: Spectroscopic Characterization

Accurate structural confirmation is critical. The following data provides a guide to the expected spectroscopic signature of **2,4-Difluoroiodobenzene** based on its structure and established spectroscopic principles.

Table 2: Expected Spectroscopic Data for 2,4-Difluoroiodobenzene

Technique	Expected Observations
^1H NMR	The spectrum will show three distinct signals in the aromatic region (~6.8-7.8 ppm). Due to H-F and H-H couplings, complex splitting patterns (e.g., doublet of doublets of doublets) are expected. The proton ortho to the iodine atom will likely be the most downfield.
^{13}C NMR	Expect six signals in the aromatic region (~90-165 ppm). Due to strong one-bond and long-range C-F couplings, these signals will appear as complex multiplets (e.g., doublets or doublet of doublets) in a standard proton-decoupled spectrum. [11] The carbon attached to iodine (C-I) will be significantly upfield (~90-95 ppm) compared to the others.
^{19}F NMR	Two distinct signals are expected in the typical range for aryl fluorides (-100 to -120 ppm relative to CFCl_3). [2] [12] Each signal will exhibit splitting due to coupling with aromatic protons and with the other fluorine atom.
IR Spectroscopy	Key absorptions include: Aromatic C-H stretch (~3050-3100 cm^{-1}), C=C ring stretches (~1450-1600 cm^{-1}), strong C-F stretches (~1100-1300 cm^{-1}), and a C-I stretch in the fingerprint region (<600 cm^{-1}). [13] [14]
Mass Spectrometry (EI)	The molecular ion peak (M^+) will be observed at $m/z \approx 240$. The spectrum will also show a characteristic fragment for the loss of iodine ($\text{M}-127$) at $m/z \approx 113$. [7] [10]

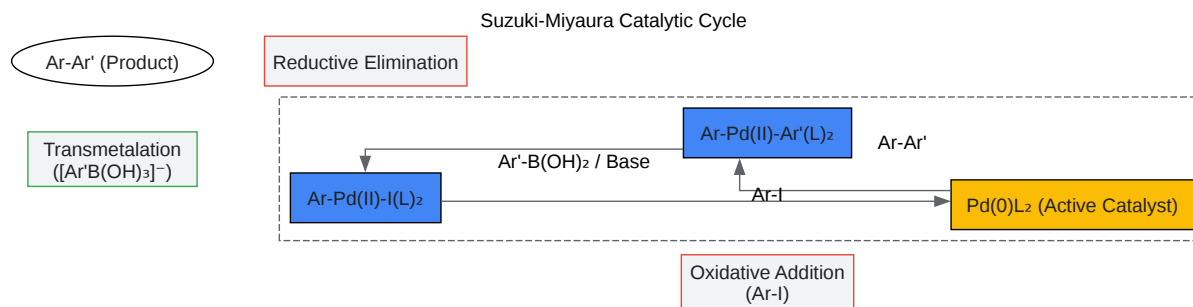
PART 3: Chemical Reactivity and Synthetic Protocols

The synthetic power of **2,4-Difluoroiodobenzene** lies in the predictable and high-yielding reactivity of its carbon-iodine bond in palladium-catalyzed cross-coupling reactions. The electron-withdrawing nature of the two fluorine atoms enhances the electrophilicity of the aromatic ring, facilitating the initial oxidative addition step in the catalytic cycle.

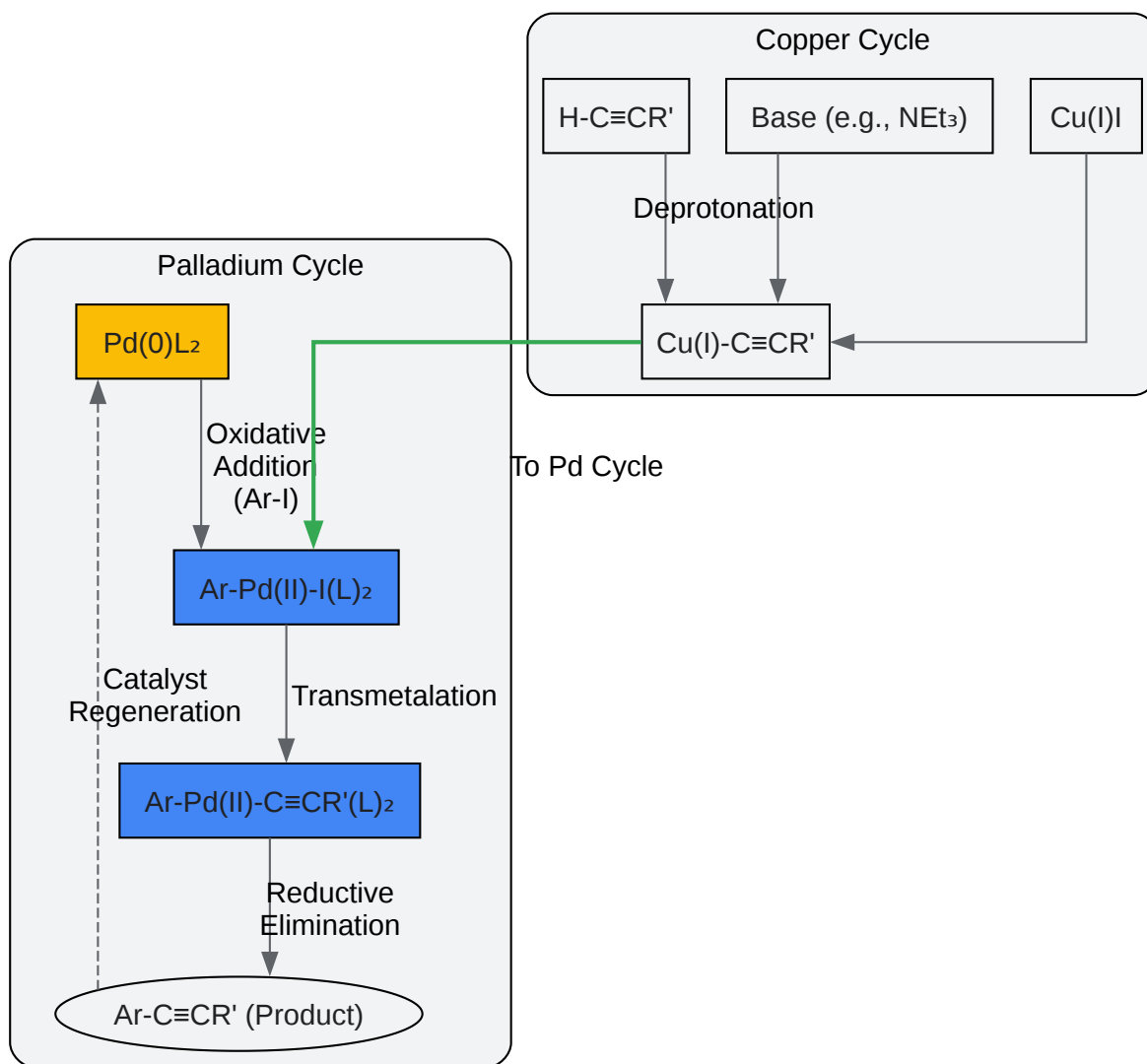
Core Application: Palladium-Catalyzed Cross-Coupling Reactions

The Suzuki-Miyaura and Sonogashira couplings are cornerstone reactions in modern organic synthesis for forming C(sp²)-C(sp²) and C(sp²)-C(sp) bonds, respectively. **2,4-Difluoroiodobenzene** is an excellent substrate for these transformations.

The Suzuki reaction couples the aryl iodide with an organoboron reagent, typically a boronic acid, to form a biaryl structure.^{[15][16]} This is one of the most robust and widely used C-C bond-forming reactions.



Sonogashira Catalytic Cycle



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